

In-Depth Technical Guide to the Crystal Structure of Sodium Sulfamate

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Compound of Interest

Compound Name: Sodium sulfamate

CAS No.: 26288-34-6

Cat. No.: B10853325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the crystal structure of anhydrous **sodium sulfamate** (NaNH_2SO_3). The information presented is collated from crystallographic studies and is intended to serve as a core resource for researchers and professionals in the fields of materials science, chemistry, and drug development.

Crystallographic Data Summary

The crystal structure of anhydrous **sodium sulfamate** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below.

Parameter	Value
Chemical Formula	NaNH ₂ SO ₃
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions	a = 5.506(2) Å
b = 12.449(3) Å	
c = 15.672(4) Å	
α = β = γ = 90°	
Unit Cell Volume	1075.4(6) Å ³
Formula Units per Unit Cell (Z)	12
Data Collection Temperature	Not specified in available literature.
Radiation Wavelength	Not specified, but likely Mo Kα (λ=0.71073 Å) or Cu Kα (λ=1.54184 Å) given the instrumentation.
Diffractometer	Enraf-Nonius CAD-4
Refinement Method	Full-matrix least-squares
Number of Unique Reflections	1560
Final R-value	0.0545
Atomic Coordinates	Not publicly available in searched databases.

Data sourced from Manickkavachagam & Rajaram, 1984.

Experimental Protocols

The following section details the likely experimental procedures for the synthesis and crystal structure determination of **sodium sulfamate**, based on the instrumentation cited in the literature and common crystallographic practices of the era.

Synthesis and Crystallization

Anhydrous single crystals of **sodium sulfamate** suitable for X-ray diffraction can be prepared by the slow evaporation of an aqueous solution of **sodium sulfamate** at room temperature. The general synthesis of **sodium sulfamate** involves the neutralization of sulfamic acid with a stoichiometric amount of sodium hydroxide or sodium carbonate.

Protocol for Crystallization:

- Prepare a saturated aqueous solution of **sodium sulfamate** at a slightly elevated temperature (e.g., 40-50 °C) to ensure complete dissolution.
- Filter the hot solution to remove any insoluble impurities.
- Allow the solution to cool slowly to room temperature.
- Transfer the solution to a shallow dish or beaker and cover it with a perforated film (e.g., Parafilm with small pinholes) to allow for slow evaporation of the solvent.
- Store the container in a vibration-free environment at a constant temperature.
- Monitor the container for the formation of well-defined, transparent single crystals over a period of several days to weeks.
- Once crystals of suitable size (typically 0.1-0.3 mm in each dimension) have formed, they can be harvested for X-ray diffraction analysis.

Single-Crystal X-ray Diffraction Analysis

The determination of the crystal structure was performed using an Enraf-Nonius CAD-4 automated four-circle diffractometer.^[1]

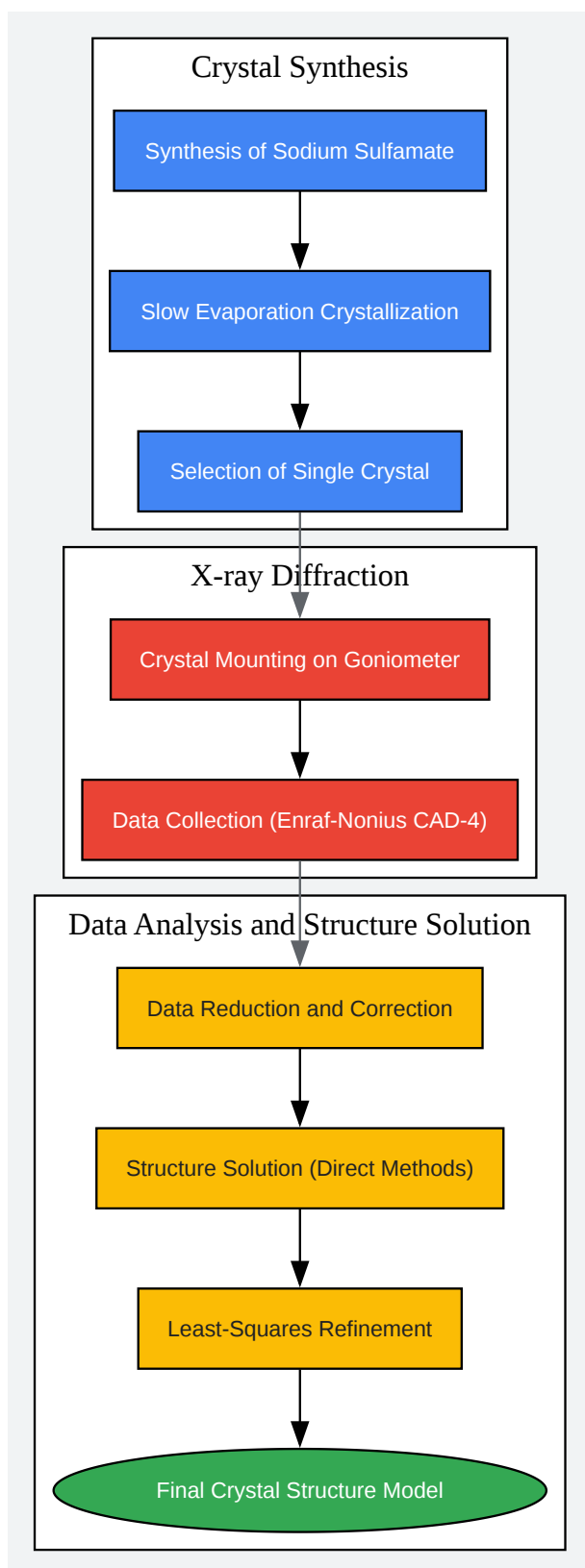
Detailed Methodology:

- **Crystal Mounting:** A suitable single crystal of **sodium sulfamate** was selected under a polarizing microscope to ensure it was free of cracks and other defects. The crystal was mounted on the tip of a glass fiber using a minimal amount of epoxy or a suitable adhesive.
- **Data Collection:**

- The mounted crystal was placed on the goniometer head of the Enraf-Nonius CAD-4 diffractometer.
- The unit cell parameters and the orientation matrix were determined from an initial set of 25 centered reflections.
- Intensity data were collected over a hemisphere of the reciprocal space using a suitable scan mode (e.g., ω -2 θ scan). The scan speed and width would have been selected to ensure accurate integration of the reflection intensities.
- The intensities of standard reflections were monitored periodically to check for crystal decay during the data collection process.
- Data Reduction:
 - The raw diffraction data were processed to apply corrections for Lorentz and polarization effects.
 - An absorption correction was likely applied, although the specific method was not detailed in the available literature.
 - Equivalent reflections were merged to produce a set of unique reflections.
- Structure Solution and Refinement:
 - The crystal structure was solved using direct methods, which are computational techniques used to determine the initial phases of the structure factors.
 - The positions of the non-hydrogen atoms were located from the initial electron density map.
 - The structure was then refined using a full-matrix least-squares method. The positions and anisotropic thermal parameters of the non-hydrogen atoms were adjusted to minimize the difference between the observed and calculated structure factors.
 - Hydrogen atoms were located from a difference Fourier map.
 - The final refinement converged to an R-value of 0.0545 for 1560 unique reflections.

Visualizations

The following diagram illustrates the general experimental workflow for the crystal structure analysis of **sodium sulfamate**.



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Caption: Experimental workflow for **sodium sulfamate** crystal structure analysis.

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References

- 1. Sophisticated Analytical Instrument Facility [saif.iitm.ac.in]
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